

hazards and safety precautions for 2-Chloromethyl-1,3-dioxolane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloromethyl-1,3-dioxolane

Cat. No.: B1265877

[Get Quote](#)

An In-depth Technical Guide to the Hazards and Safety Precautions for **2-Chloromethyl-1,3-dioxolane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards associated with **2-Chloromethyl-1,3-dioxolane** (CAS No: 2568-30-1) and details the necessary safety precautions for its handling and use in a laboratory or research setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the risks and mitigation strategies.

Chemical Identification and Physical Properties

2-Chloromethyl-1,3-dioxolane, also known as chloroacetaldehyde ethylene acetal, is a colorless to light yellow liquid. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Chloromethyl-1,3-dioxolane**

Property	Value
Molecular Formula	C4H7ClO2
Molecular Weight	122.55 g/mol [1]
Appearance	Colorless to light yellow clear liquid
Boiling Point	157-158 °C (lit.)
Density	1.234 g/mL at 25 °C (lit.)
Refractive Index	n20/D 1.449 (lit.)
Flash Point	70 °C (158 °F) - closed cup
Storage Class	10 - Combustible liquids

Hazard Identification and Classification

2-Chloromethyl-1,3-dioxolane is classified as a hazardous substance with multiple risk factors. The GHS classification and corresponding hazard statements are summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3 / 4	H226: Flammable liquid and vapor[1] / H227: Combustible liquid[2][3]
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[1][4]
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][4]
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]
Skin irritation	Category 2	H315: Causes skin irritation[1][2][4]
Eye irritation	Category 2	H319: Causes serious eye irritation[1][2][4]
Skin sensitisation	Category 1	H317: May cause an allergic skin reaction[5]

The signal word for this chemical is "Warning".[2][4]

Experimental Protocols for Hazard Assessment

Detailed experimental protocols for the toxicological and physical hazard assessment of **2-Chloromethyl-1,3-dioxolane** are not publicly available in the provided search results. Such studies are typically conducted by manufacturers in accordance with standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

The hazard classifications suggest that the following types of studies would have been performed:

- **Acute Oral, Dermal, and Inhalation Toxicity Studies:** These experiments are likely conducted in animal models (e.g., rats or rabbits) to determine the median lethal dose (LD50) or concentration (LC50) of the substance.

- **Skin and Eye Irritation Tests:** These studies, often using animal models, assess the potential of the chemical to cause reversible or irreversible damage to the skin and eyes upon direct contact.
- **Flammability Tests:** Standardized methods are used to determine the flash point and flammability characteristics of the liquid.

Safety Precautions and Handling

Adherence to strict safety protocols is mandatory when working with **2-Chloromethyl-1,3-dioxolane** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment should be worn at all times.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Eyeshields, chemical safety goggles or face shield.
Skin Protection	Wear protective gloves, and impervious clothing to prevent skin exposure. [3] [6]
Respiratory Protection	Use a multi-purpose combination respirator cartridge (US) or a gas mask under a chemical fume hood. [4] [6]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

- **Handling:**
 - Use only in a well-ventilated area or under a chemical fume hood.[\[6\]](#)[\[7\]](#)

- Avoid breathing mist, gas, or vapors.[2]
- Avoid contact with skin and eyes.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][4][7]
- Use non-sparking tools and take action to prevent static discharges.[2][7]
- Ground and bond container and receiving equipment.[2][7]
- Do not eat, drink, or smoke when using this product.[2][7]
- Wash hands thoroughly after handling.[2][7]
- Storage:
 - Store in a well-ventilated place and keep cool.[2]
 - Keep the container tightly closed.[2][4][7]
 - Store in original containers in an approved flammable liquid storage area.[7]
 - Store away from incompatible materials such as strong oxidizing agents and strong bases.
[6][7]

First Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [2] [3] [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse the affected areas with plenty of water. Wash with soap and plenty of water. If skin irritation occurs, get medical help. [2] [3] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor if you feel unwell. [2] [3] [4]

Accidental Release and Disposal

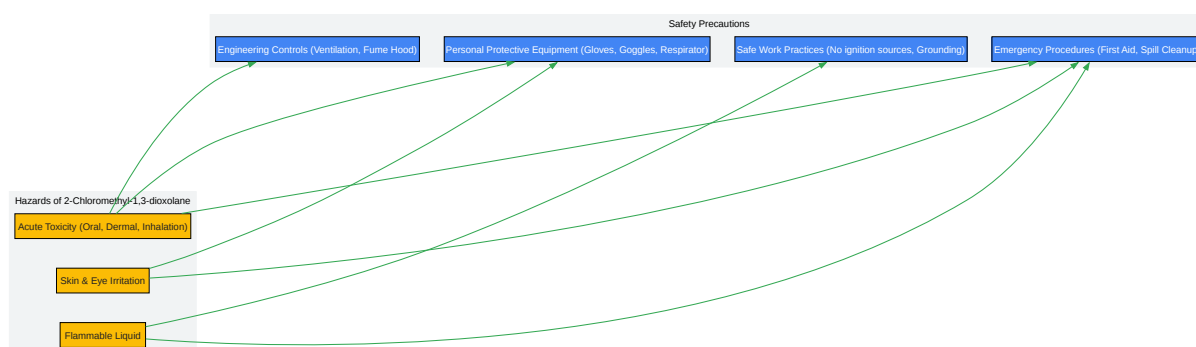
In the event of a spill, immediate action must be taken to contain and clean it up safely.

- Spill Response:
 - Evacuate personnel to a safe area and move upwind.[\[2\]](#)[\[7\]](#)
 - Remove all sources of ignition.[\[7\]](#)
 - Wear appropriate personal protective equipment, including breathing apparatus.[\[7\]](#)
 - Contain the spill with sand, earth, or vermiculite.[\[7\]](#)
 - Collect the absorbed material into labeled containers for disposal.[\[7\]](#)
 - Prevent the spillage from entering drains or water courses.[\[7\]](#)

- Disposal:
 - Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[2\]](#)

Hazard-Precaution Relationship

The relationship between the hazards of **2-Chloromethyl-1,3-dioxolane** and the necessary safety precautions is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Caption: Logical flow from hazards to corresponding safety measures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Chloromethyl)-1,3-dioxolane | C₄H₇ClO₂ | CID 75727 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloromethyl-1,3-dioxolane - Safety Data Sheet [chemicalbook.com]
- 3. repository.officiële-overheidspublicaties.nl [repository.officiële-overheidspublicaties.nl]
- 4. tcichemicals.com [tcichemicals.com]
- 5. hpc-standards.com [hpc-standards.com]
- 6. fishersci.com [fishersci.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [hazards and safety precautions for 2-Chloromethyl-1,3-dioxolane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265877#hazards-and-safety-precautions-for-2-chloromethyl-1-3-dioxolane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com